Application Note: Fluvoxamine-13C d3 Maleate Internal Standard Strategy for Plasma Analysis

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Compound of Interest

Compound Name:	*Fluvoxamine-13C, d3 (maleate)*
Cat. No.:	*B12384648*

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Executive Summary & Rationale

Accurate quantification of Fluvoxamine, a Selective Serotonin Reuptake Inhibitor (SSRI), requires a robust internal standard to compensate for matrix effects and recovery variations. While deuterated analogs (d3/d4) are common, the use of Fluvoxamine-13C d3 maleate provides a superior +4 Da mass shift (assuming 1x 13C and 3x Deuterium).

This "heavy" shift is critical because it minimizes isotopic cross-talk (the contribution of the native analyte's natural isotopes to the IS channel), which is a common source of non-linearity in high-sensitivity assays.

Key Advantages of this Protocol:

- Salt Correction Logic: Explicit handling of the maleate salt form to prevent concentration errors.
- Causality-Driven Concentration: IS concentration is tuned to the geometric mean of the therapeutic range, not an arbitrary value.

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- Self-Validating Workflow: Includes checkpoints for "IS Response Stability" to flag extraction errors immediately.

Chemical Identity & Properties

The distinction between the free base and the salt form is the most frequent source of calculation errors in bioanalysis.

Property	Analyte: Fluvoxamine (Free Base)	Internal Standard: Fluvoxamine-13C d3 Maleate
CAS Number	54739-18-3	Varies by synthesis batch
Formula	$C_{15}H_{21}F_3N_2O_2$	$C_{14}{}^{13}CH_{18}D_3F_3N_2O_2 \cdot C_4H_4O_4$
Molar Mass (Free Base)	318.34 g/mol	~322.36 g/mol (+4 Da shift)
Molar Mass (Salt)	N/A (if using base)	~438.43 g/mol (Maleate salt)
Salt-to-Base Ratio	1.0	0.735 (Must apply this factor)
Solubility	Methanol, Acetonitrile, DMSO	Methanol, DMSO

> *Critical Calculation: When weighing the IS salt, you must multiply the weight by 0.735 to determine the concentration of the active free base.*

Method Development: IS Concentration Strategy

The "Mid-Range" Rule

For Fluvoxamine, the therapeutic plasma concentration typically ranges from 20 ng/mL to 250 ng/mL, with toxic levels exceeding 500 ng/mL.

Recommended IS Working Concentration: 50 ng/mL (in the final plasma sample).

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Why 50 ng/mL?

- Signal Dominance: It is ~10x higher than the Lower Limit of Quantification (LLOQ, typically 2–5 ng/mL), ensuring precise integration even if extraction recovery drops.
- Suppression Avoidance: It is low enough that it does not compete for ionization charge with the analyte at the Upper Limit of Quantification (ULOQ).
- Cross-Talk Mitigation: If the IS is too high (e.g., 500 ng/mL), trace impurities in the IS (unlabeled drug) could falsely elevate the analyte signal at the LLOQ.

Experimental Protocol

A. Solution Preparation[1][2][3]

1. IS Stock Solution (1.0 mg/mL Free Base Equivalent)

- Weigh 1.36 mg of Fluvoxamine-13C d3 Maleate into a 1.5 mL amber glass vial.
- Dissolve in 1.0 mL of Methanol (LC-MS grade).
- Note: The extra 0.36 mg accounts for the maleate acid moiety.
- Storage: -20°C for up to 6 months.

2. IS Spiking Solution (Working Standard)

- Dilute the Stock Solution with 50% Methanol/Water to reach a final concentration of 2,500 ng/mL.
- Usage: This solution will be added to the extraction solvent (Protein Precipitation method) or directly to the sample (Liquid-Liquid Extraction).

B. Sample Extraction (Protein Precipitation)

This method is chosen for high throughput and reproducibility.

- Aliquot: Transfer 100 µL of patient plasma into a 96-well plate or microcentrifuge tube.

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- IS Addition (Precipitation Step):
  - Prepare a "Precipitation Cocktail": Acetonitrile containing 50 ng/mL of the IS.
  - Note: By adding the IS directly to the crash solvent, you ensure that the IS tracks the precipitation efficiency exactly.
- Precipitation: Add 300 µL of the Precipitation Cocktail to the plasma.
  - Ratio: 1:3 (Plasma:Solvent).
- Vortex: Mix vigorously for 2 minutes (Critical for releasing protein-bound drug).
- Centrifuge: 4,000 x g for 10 minutes at 4°C.
- Transfer: Inject 5 µL of the supernatant directly, or dilute 1:1 with water if peak shape is poor.

LC-MS/MS Conditions (Guideline)

- Column: C18 (e.g., Waters XBridge or Phenomenex Kinetex), 2.1 x 50 mm, 2.5 µm.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 3 minutes.
- Flow Rate: 0.4 - 0.6 mL/min.

Mass Transitions (MRM):

- Analyte (Fluvoxamine): 319.2

  71.1 (Quant), 319.2

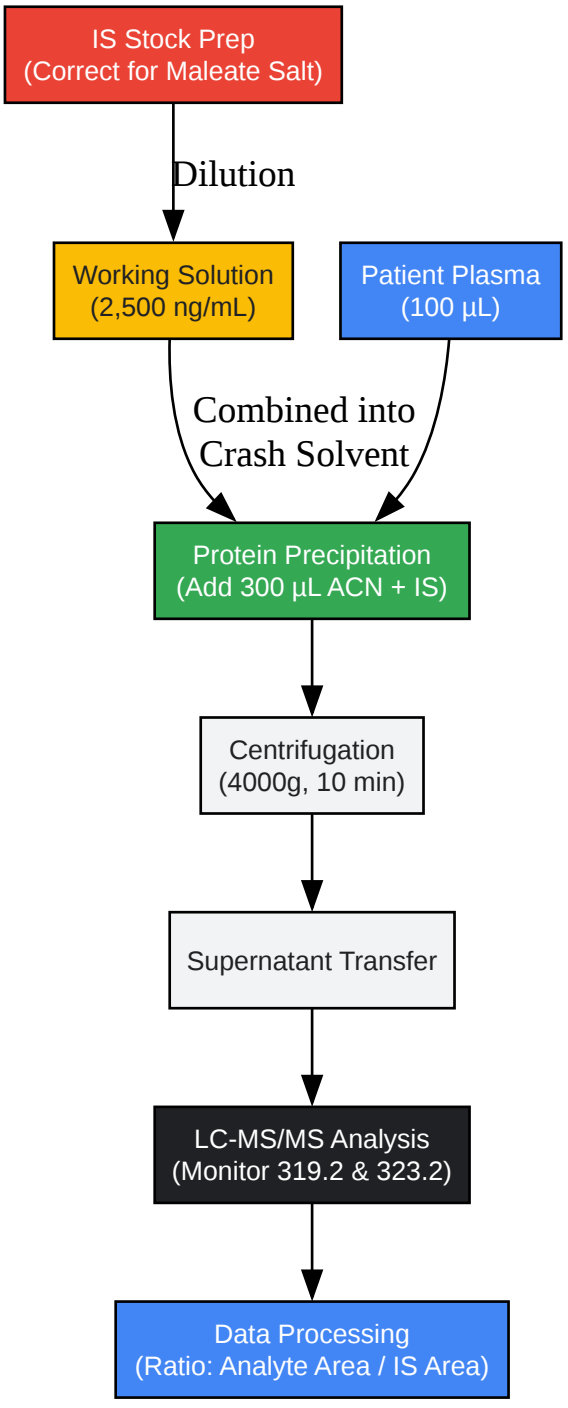
  43.1 (Qual).
- IS (Fluvoxamine-13C d3): 323.2

  71.1 (or shifted fragment).

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- Expert Note: You must perform a Product Ion Scan on your IS. If the label (13C/d3) is on the amine tail, the fragment will shift to ~75. If the label is on the phenyl ring, the fragment will remain 71.1. Verify this experimentally.

Visualization: Bioanalytical Workflow



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Caption: Step-by-step workflow for Fluvoxamine plasma extraction using Protein Precipitation with Integrated IS.

Validation & Troubleshooting

Self-Validating Checkpoints

- IS Area Stability: Plot the IS peak area across the entire run (Standards, QCs, and Samples).
  - Acceptance: The %CV of the IS area should be <15% for the whole batch.
  - Failure Mode: If IS area drops significantly in patient samples compared to standards, it indicates Matrix Suppression. You must dilute the sample or switch to Liquid-Liquid Extraction (LLE).
- Retention Time Lock: The IS and Analyte must co-elute. A shift >0.05 min suggests chromatographic instability.

Troubleshooting "Cross-Talk"

If you see a peak in the IS channel when injecting a high concentration of unlabeled Fluvoxamine (ULOQ):

- Check the isotopic purity of your IS.
- Check the resolution of your Quadrupole 1 (Q1). Widening the isolation window can allow adjacent isotopes to pass. Ensure Q1 resolution is set to "Unit" (0.7 Da FWHM).

References

- Food and Drug Administration (FDA).Bioanalytical Method Validation Guidance for Industry. (2018).[1] Available at: [Link]
- European Medicines Agency (EMA).Guideline on bioanalytical method validation. (2011). Available at: [Link]
- Niemi, M., et al. "Pharmacokinetics of fluvoxamine." Clinical Pharmacokinetics (2000).

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Sources

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